

# Technical Guide: 1-Bromodecane-9,9,10,10,10-d5

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## Compound of Interest

Compound Name: 1-Bromodecane-9,9,10,10,10-d5

CAS No.: 1219802-02-4

Cat. No.: B1142645

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## Physicochemical Characterization, Synthesis Strategy, and Metabolic Applications

### Executive Summary

**1-Bromodecane-9,9,10,10,10-d5** is a site-specifically deuterated alkyl halide widely utilized in metabolic stability profiling and as an internal standard in quantitative mass spectrometry. By substituting the terminal ethyl group (

) with a perdeuterated ethyl group (

), researchers can exploit the Deuterium Kinetic Isotope Effect (DKIE) to block

and

oxidation pathways without altering the molecule's steric or electronic binding properties.

This guide provides the definitive molecular weight calculations, a modular synthesis protocol via copper-catalyzed cross-coupling, and the rationale for its use in blocking cytochrome P450-mediated clearance.

## Part 1: Physicochemical Characterization

Accurate molecular weight determination is critical for stoichiometry in synthesis and establishing mass-to-charge (

) ratios in mass spectrometry. Unlike standard chemical inventory management which relies on average atomic mass, analytical applications require precise monoisotopic masses.

Chemical Formula:

**Table 1: Molecular Weight Specifications**

| Parameter                | Value            | Context                                      |
|--------------------------|------------------|----------------------------------------------|
| Average Molecular Weight | 226.21 g/mol     | For molarity calculations and bulk weighing. |
| Monoisotopic Mass ( )    | 225.1135 Da      | Primary peak for MS quantification.          |
| Monoisotopic Mass ( )    | 227.1115 Da      | Secondary isotope peak (approx. 1:1 ratio).  |
| Isotopic Enrichment      | D                | Required to prevent "M-1" signal overlap.    |
| Appearance               | Colorless Liquid | Density                                      |

“

*Critical Note: The mass shift of +5.03 Da relative to the unlabeled congener (*

) provides a distinct spectral window, ensuring zero cross-talk in LC-MS/MS assays when used as an Internal Standard (IS).

## Part 2: Strategic Applications in Drug Development

The specific labeling of the C9 and C10 positions is not arbitrary; it is a strategic design to modulate metabolic stability.

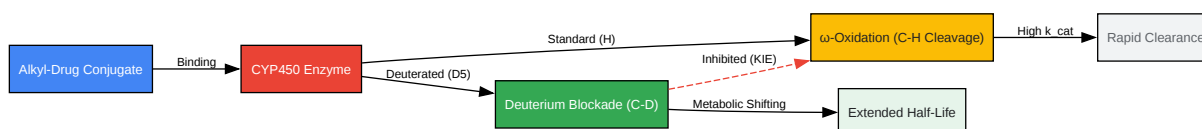
## The "Metabolic Switch" Mechanism

Long-chain alkyl groups are primary targets for Cytochrome P450 enzymes (specifically CYP4A and CYP4F subfamilies), which initiate oxidation at the terminal (

) or penultimate (

) carbons.

- Mechanism: The C-D bond is shorter and stronger than the C-H bond due to a lower zero-point vibrational energy (ZPVE).[1]
- Result: Breaking the C-D bond requires significantly higher activation energy. If C-H bond cleavage is the rate-determining step (RDS), substituting H with D reduces the reaction rate ( ) by a factor of 6–10.[2]
- Outcome: This "Metabolic Switch" forces the enzyme to abandon the alkyl chain or metabolize a different, less favorable site, potentially increasing the drug's half-life ( ).



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Figure 1: Mechanism of metabolic stabilization via Deuterium Kinetic Isotope Effect (DKIE) at the  $\omega$ -position.

## Part 3: Synthesis & Purification Protocol

To ensure the integrity of the isotopic label at positions 9 and 10, a convergent cross-coupling strategy is superior to linear elongation. This method minimizes isotopic scrambling (H/D exchange) that can occur during harsh reduction steps.

Target: **1-Bromodecane-9,9,10,10,10-d5** Strategy: Copper-catalyzed coupling of a C8-dihalide with a d5-ethyl Grignard reagent.

## Reagents Required[3][4][5][6]

- 1-Bromo-8-chlorooctane (C8 Backbone)
- Bromoethane-d5 ( )
- Magnesium turnings (Mg)
- Dilithium tetrachlorocuprate ( ) - Catalyst
- Sodium Bromide (NaBr) - For Finkelstein exchange

## Step-by-Step Workflow

### Step 1: Preparation of Ethyl-d5-magnesium Bromide

- Activate Mg turnings (1.1 eq) in anhydrous THF under Argon.
- Add Bromoethane-d5 dropwise at 0°C to control the exotherm.
- Stir for 1 hour to generate the Grignard reagent ( ).

Step 2: Cross-Coupling (Kochi-Schlosser Coupling) Rationale: This effectively snaps the d5-tail onto the C8 chain without disturbing the chloro-terminus.

- Dissolve 1-Bromo-8-chlorooctane (1.0 eq) in THF.

- Add

catalyst (0.03 eq) (0.1M in THF).

- Cool to -78°C.

- Slowly add the

solution prepared in Step 1.

- Allow to warm to room temperature (RT) and stir for 12 hours.

- Quench: Saturated

.

- Isolate: Extract with hexanes, dry over

, and concentrate.

- Intermediate: 1-Chloro-decane-9,9,10,10,10-d5.

Step 3: Halogen Exchange (Finkelstein Reaction) Rationale: Converting the chloro-alkane to the desired bromo-alkane.

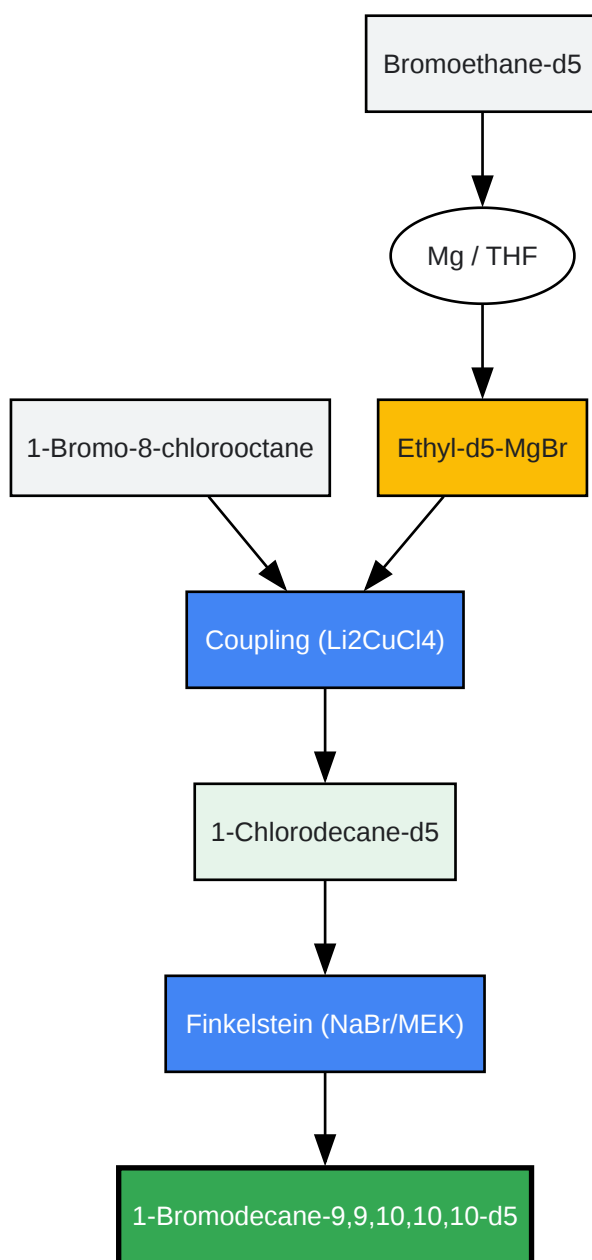
- Dissolve the chloro-intermediate in 2-butanone (MEK).

- Add NaBr (5.0 eq) (Excess drives the equilibrium).

- Reflux for 24–48 hours.

- Filter off the NaCl precipitate.

- Distill the product under reduced pressure to obtain pure 1-Bromodecane-d5.



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Figure 2: Retrosynthetic analysis and forward synthesis of the target molecule.

## Part 4: Analytical Validation (Self-Validating Systems)

Trustworthiness in isotope chemistry relies on proving the label is where you claim it is.

### 1. Proton NMR (

## -NMR)

- Standard 1-Bromodecane: Shows a triplet at  $\delta$  0.88 ppm (terminal methyl) and a multiplet at  $\delta$  1.6 ppm (methylene chain).
- d5-Analog: The triplet at 0.88 ppm must be completely absent. The integration of the bulk methylene region should be reduced by exactly 2 protons (corresponding to C9).
- Validation: If the triplet remains, the coupling failed or the starting material was unlabeled.

## 2. Mass Spectrometry (GC-MS)

- Method: Electron Impact (EI).
- Expectation:
  - Parent Ion ( $m/z$  225): Peaks at  $m/z$  225 and 227 (C9H19Br).
  - Fragmentation: The loss of the ethyl group ( $m/z$  29) in unlabeled) should shift to  $m/z$  223 (loss of  $m/z$  29).
  - Purity Check: Absence of  $m/z$  220/222 indicates no d0 contamination.

## References

- Cambridge Isotope Laboratories. (n.d.). 1-Bromodecane (D21, 98%) Properties and Specifications. Retrieved from
- Gant, T. G. (2014). Using Deuterium in Drug Discovery: Leaving the Label in the Drug. Journal of Medicinal Chemistry. [Link](#)
- Shao, L., & Hewitt, M. C. (2010). The Kinetic Isotope Effect in the Search for Deuterated Drugs. Drug News & Perspectives. [Link](#)
- Organic Syntheses. (1931). Alkyl and Alkylene Bromides (General Method). Org. Synth. 1931, 11, 6. Retrieved from
- ResolveMass Laboratories. (2025). Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS. Retrieved from

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## Sources

- [1. jrfglobal.com \[jrfglobal.com\]](#)
- [2. Recent Updates on the Development of Deuterium-Containing Drugs for the Treatment of Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Alkyl bromide synthesis by bromination or substitution \[organic-chemistry.org\]](#)
- [4. CAS 112-29-8: 1-Bromodecane | CymitQuimica \[cymitquimica.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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